

3 4-dimethoxybenzoic acid natural sources

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Compound Focus: Veratric Acid

CAS No.: 93-07-2

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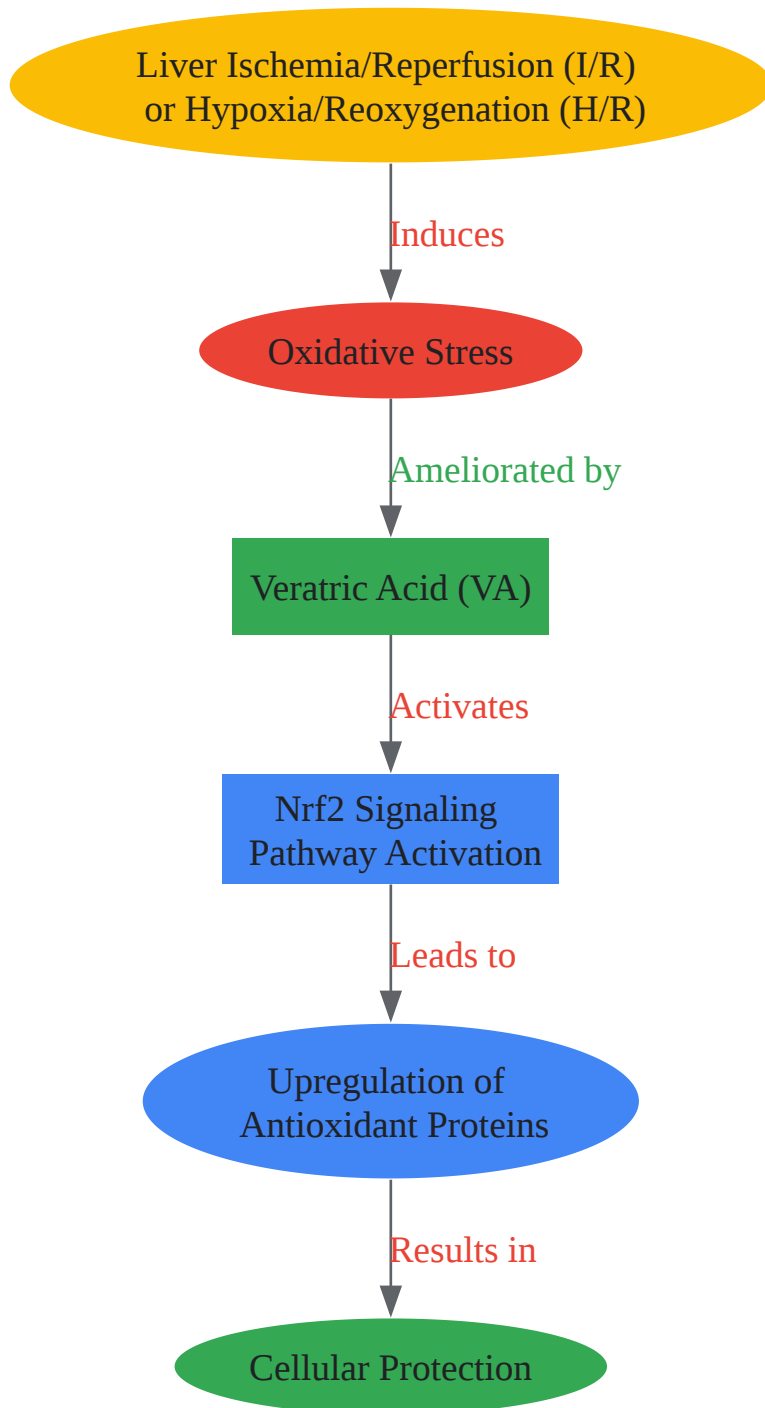
Experimental Data and Protocols

For research and development purposes, here are the experimental findings and key methodological details from recent studies.

Study Focus	Experimental Model	Treatment Protocol	Key Outcomes
Liver Ischemia/Reperfusion (I/R) Injury [1]	<i>In vivo</i> : Mouse liver I/R model; <i>In vitro</i> : Mouse AML12 hepatocyte Hypoxia/Reoxygenation (H/R) model	<i>In vivo</i> : Veratric acid (VA) administered intragastrically for one week before inducing I/R.	VA alleviated liver I/R injury, reducing ALT/AST levels, oxidative stress, and apoptosis. Protection was linked to activation of the Nrf2 pathway and increased expression of HO-1 and NQO-1 proteins. Nrf2 inhibitor ML385 offset VA-mediated protection in AML12 cells.
Triple-Negative Breast Cancer (TNBC) [2]	Human triple-negative breast cancer cells	Veratric acid loaded onto polydopamine nanoparticles for sustained release.	Veratric acid demonstrated apoptotic and antiproliferative effects against TNBC cells. Efficacy was substantially increased when delivered using polydopamine nanoparticles.

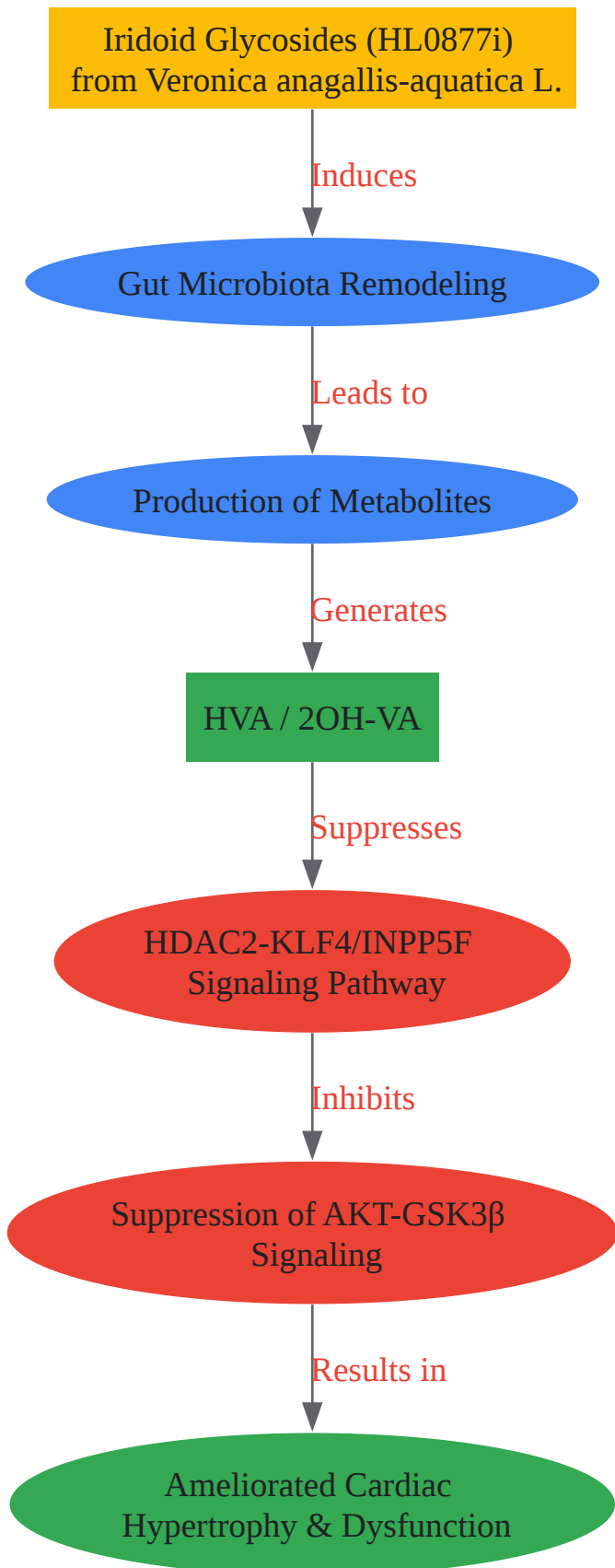
Mechanism of Action and Pathways

The protective effects of **veratric acid** are linked to specific molecular pathways. The diagram below illustrates the Nrf2 antioxidant signaling pathway activation mechanism identified in the liver injury study.



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Figure 1: **Veratric acid** activates the Nrf2 pathway to mitigate oxidative stress.



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Figure 2: Metabolites related to **veratric acid** improve heart failure via gut microbiota. > **Note on Metabolites:** The 2025 heart failure study identified **Homoveratric Acid (HVA)** and **2-Hydroxy-3,4-dimethoxybenzoic Acid (2OH-VA)** as active metabolites derived from gut microbiota processing of plant iridoid glycosides, not from **veratric acid** itself [3]. This illustrates a potential indirect mechanism of action for related compounds.

Research Applications and Note

Veratric acid is a promising natural compound for therapeutic development. Its documented antioxidant and anti-apoptotic effects, particularly through the Nrf2 pathway, provide a strong mechanistic basis for exploring its use in conditions involving oxidative stress, such as hepatic injury [1]. The enhanced efficacy of nanoparticle-delivered **veratric acid** in cancer models highlights the importance of delivery systems in optimizing its therapeutic potential [2].

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References

1. Veratric acid alleviates liver ischemia/reperfusion injury by ... [sciencedirect.com]
2. Veratric acid [en.wikipedia.org]
3. Veronica anagallis-aquatica L. iridoid glycosides alleviate ... [pmc.ncbi.nlm.nih.gov]

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